

Technical Support Center: Sodium Phenoxyacetate Monohydrate Experiments

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Compound of Interest

Compound Name: *Sodium phenoxyacetate monohydrate*

Cat. No.: *B1324497*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **sodium phenoxyacetate monohydrate**.

Frequently Asked Questions (FAQs)

1. General Properties and Handling

- Q1: What are the key physical and chemical properties of **sodium phenoxyacetate monohydrate**?
 - **Sodium phenoxyacetate monohydrate** is typically a white to off-white crystalline powder.
[1] It is soluble in water.[1] Key properties are summarized in the table below.
- Q2: How should I properly store **sodium phenoxyacetate monohydrate**?
 - Store the container tightly closed in a dry, cool, and well-ventilated place.[2] Avoid moisture and heat.[3]
- Q3: What are the recommended safety precautions when handling **sodium phenoxyacetate monohydrate**?
 - Handle in a well-ventilated area.[2] Wear suitable personal protective equipment (PPE), including gloves and safety goggles, to avoid contact with skin and eyes.[2] Avoid forming

dust.[2]

2. Synthesis and Purification

- Q4: I am synthesizing sodium phenoxyacetate. What are the common pitfalls that can lead to low yield or purity?
 - Common issues include incomplete reaction, side reactions, and inefficient crystallization. Ensure you are using the correct molar ratios of reactants and that the reaction temperature and time are optimal.[4] Excess sodium hydroxide is often used to ensure the complete reaction of phenol and to facilitate the crystallization of the product.[4]
- Q5: My synthesized sodium phenoxyacetate is off-color. What could be the cause?
 - A yellowish or orange tint may indicate the presence of impurities.[5] This could be due to residual phenol or byproducts from the reaction. Recrystallization is a common method for purification.
- Q6: What is a suitable solvent for the recrystallization of sodium phenoxyacetate?
 - A common method for purification is cooling crystallization from an aqueous solution.[4]

3. Analytical and Quality Control

- Q7: How can I determine the purity of my **sodium phenoxyacetate monohydrate** sample?
 - High-Performance Liquid Chromatography (HPLC) is a common method for purity analysis.[5] Commercial suppliers often specify a purity of >98.0% by HPLC.[5]
- Q8: I am seeing unexpected peaks in my HPLC chromatogram. What could they be?
 - Unexpected peaks could correspond to starting materials (phenol, chloroacetic acid), or side-products. A common side-product in the synthesis is sodium glycolate, which is formed from unreacted chloroacetic acid under alkaline conditions.[4]

4. Applications

- Q9: I am using sodium phenoxyacetate as a precursor in penicillin V fermentation and my yields are low. What could be the issue?
 - The quality of the sodium phenoxyacetate is crucial. Impurities can inhibit microbial growth or interfere with the biosynthesis of penicillin. Ensure your precursor is of high purity. Also, the concentration of the precursor in the fermentation medium is a critical parameter to optimize.
- Q10: I am using sodium phenoxyacetate as a plant growth regulator and am observing phytotoxicity. What could be the cause?
 - Phytotoxicity can occur if the concentration used is too high. Symptoms can include leaf discoloration, crinkling, and stunted growth. It is important to perform dose-response experiments to determine the optimal concentration for your specific application and plant species.

Data Presentation

Table 1: Physical and Chemical Properties of Sodium Phenoxyacetate

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₇ NaO ₃	
Molecular Weight	174.13 g/mol	
Appearance	White to off-white solid/powder	[2]
Melting Point	266.6 °C (decomposes)	[2]
Water Solubility	223.6 g/L at 20°C	[2]
pKa (of phenoxyacetic acid)	3.17 at 20°C	

Table 2: Example Synthesis Reaction Conditions

Parameter	Value	Reference(s)
Molar ratio of chloroacetic acid to phenol	1 - 1.75 : 1	[4]
Molar ratio of sodium hydroxide to phenol	2.5 - 3.125 : 1	[4]
Reaction Temperature	75 - 95 °C	[4]
Reaction Time	2 - 4 hours	[4]
Crystallization Temperature	25 - 30 °C	[4]

Experimental Protocols

1. Synthesis of Sodium Phenoxyacetate

This protocol is adapted from a patented manufacturing process and should be performed by qualified personnel with appropriate safety measures in place.

- Materials: Phenol, Chloroacetic Acid, Sodium Hydroxide, Deionized Water.
- Procedure:
 - Prepare a sodium hydroxide solution of the desired concentration (e.g., 9-25%) in a suitable reaction vessel.[4]
 - Add phenol and chloroacetic acid to the sodium hydroxide solution in the desired molar ratios (see Table 2).[4]
 - Heat the reaction mixture to 75-95°C and maintain this temperature for 2-4 hours with stirring.[4]
 - After the reaction is complete, cool the solution to 25-30°C to induce crystallization.[4]
 - Collect the precipitated solid by filtration (e.g., suction filtration).

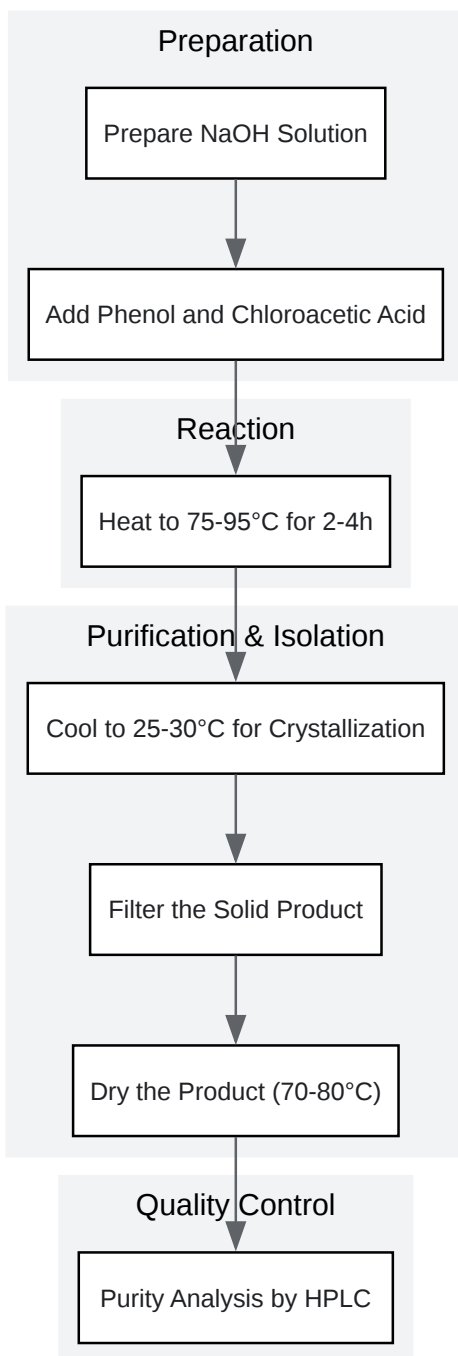
- Wash the solid with a minimal amount of cold water or a suitable solvent to remove impurities.
- Dry the purified sodium phenoxyacetate, for example, in a vacuum oven at 70-80°C.[4]

2. Quality Control by HPLC

- Objective: To determine the purity of a sodium phenoxyacetate sample.
- Instrumentation: A standard HPLC system with a UV detector.
- Example Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). The exact composition should be optimized for the specific column and instrument.
- Example Stationary Phase: A C18 reversed-phase column.
- Detection: UV detection at a wavelength where sodium phenoxyacetate has significant absorbance (e.g., around 270 nm).
- Procedure:
 - Prepare a standard solution of high-purity sodium phenoxyacetate at a known concentration.
 - Prepare a solution of the sample to be analyzed at a similar concentration.
 - Inject the standard and sample solutions into the HPLC system.
 - Compare the peak areas of the main component and any impurities to calculate the purity of the sample.

Visualizations

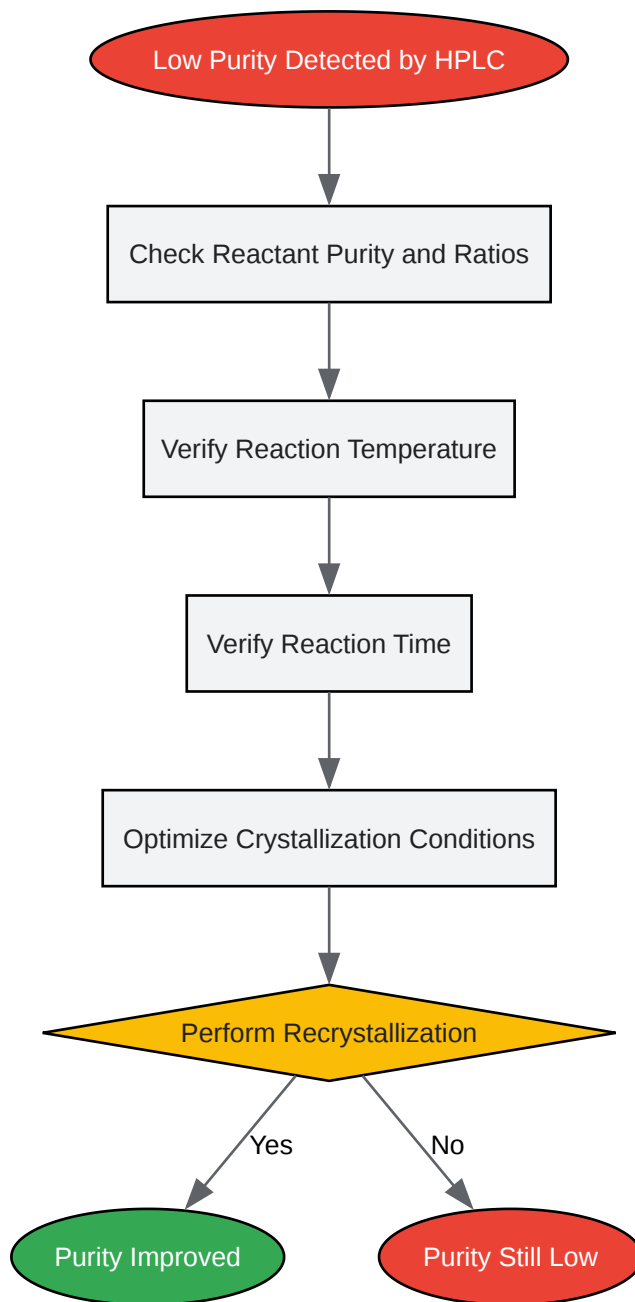
Experimental Workflow for Sodium Phenoxyacetate Synthesis



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Caption: Workflow for the synthesis and quality control of sodium phenoxyacetate.

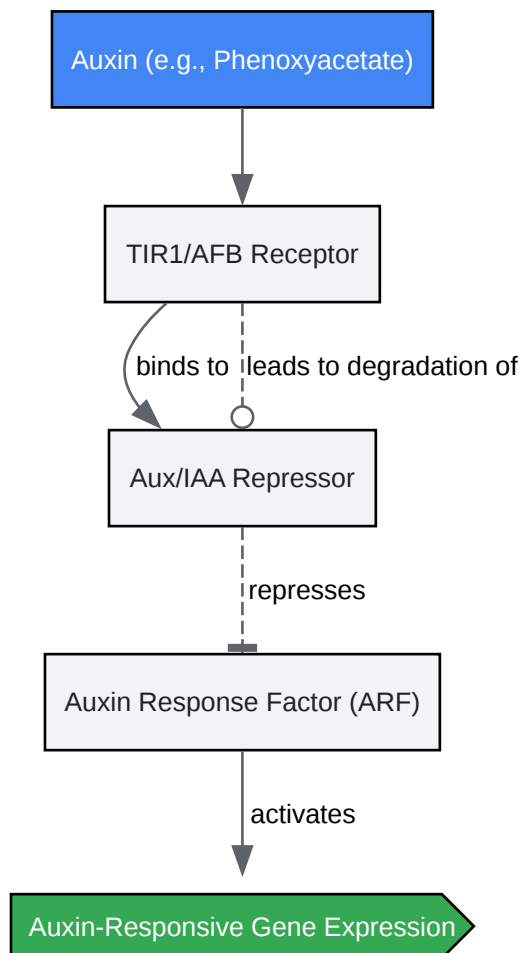
Troubleshooting Low Purity in Sodium Phenoxyacetate Synthesis



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Caption: Logical troubleshooting flow for addressing low purity issues.

Simplified Auxin Signaling Pathway



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Caption: Simplified signaling pathway for auxin-like compounds.

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